

Application Notes and Protocols for Suxamethonium Bromide in Rodent Surgical Procedures

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Compound of Interest

Compound Name: *Suxamethonium bromide*

Cat. No.: *B1682573*

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Introduction

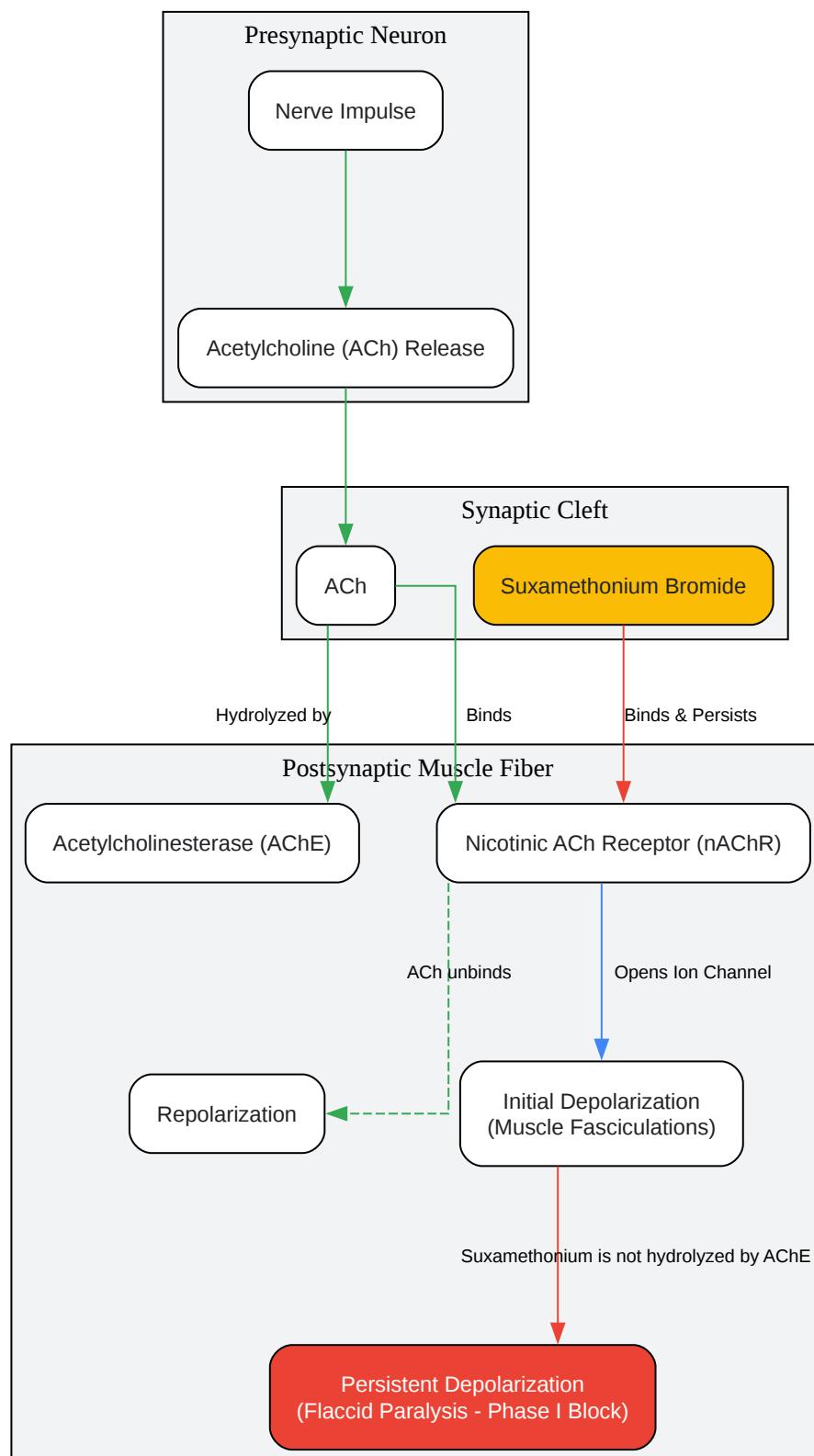
Suxamethonium bromide, also known as succinylcholine, is a depolarizing neuromuscular blocking agent characterized by a rapid onset and short duration of action.^{[1][2]} In rodent surgical procedures, it is used to induce profound muscle relaxation, facilitating procedures such as endotracheal intubation and providing a still surgical field. It is critical to understand that suxamethonium is not an anesthetic or analgesic and must be used in conjunction with an appropriate general anesthetic regimen. Due to the paralysis of respiratory muscles, mechanical ventilation is mandatory during its use.^[3]

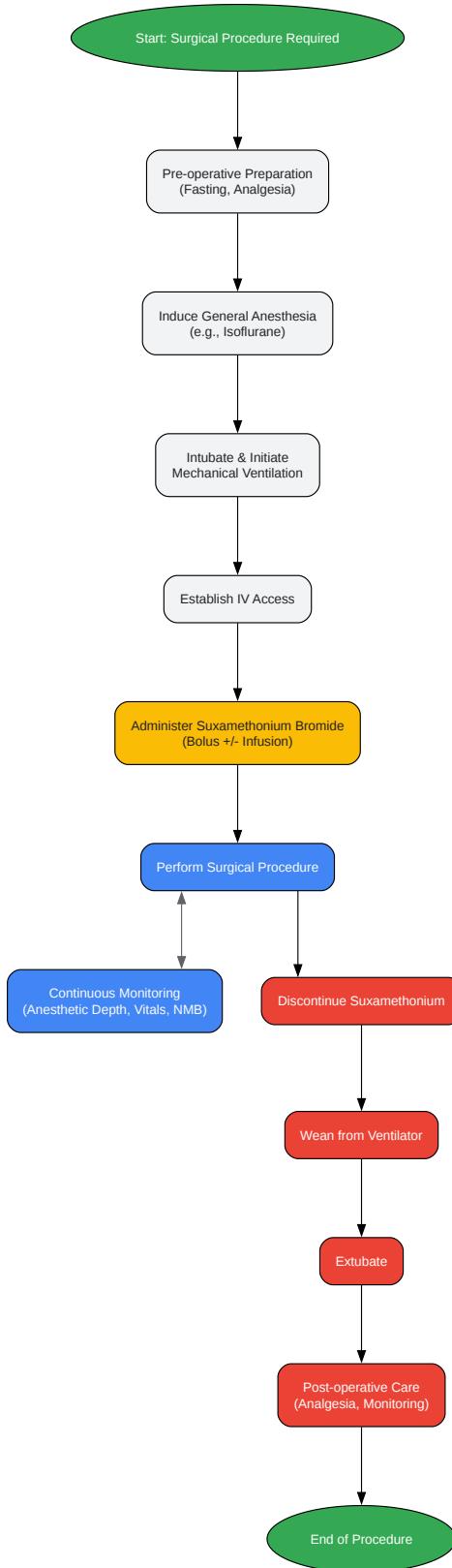
Mechanism of Action

Suxamethonium acts as an agonist at the nicotinic acetylcholine receptors (nAChRs) on the motor endplate of the neuromuscular junction.^{[4][5][6]} Structurally, it resembles two acetylcholine molecules linked together.^[5] Its binding to the nAChR mimics the action of acetylcholine, causing depolarization of the muscle membrane. This initial depolarization leads to transient muscle fasciculations.^[1] However, suxamethonium is not rapidly hydrolyzed by acetylcholinesterase, the enzyme that breaks down acetylcholine. This leads to a persistent depolarization of the motor endplate, rendering it unresponsive to further stimulation by acetylcholine and resulting in flaccid paralysis (Phase I block).^{[1][4]} The short duration of action

of suxamethonium is due to its rapid hydrolysis by plasma cholinesterases (pseudocholinesterases).[1][2]

Signaling Pathway of Suxamethonium Bromide at the Neuromuscular Junction



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